

2-Bromo-6-chlorobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Bromo-6-chlorobenzoic acid

Cat. No.: B058262

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A Technical Overview of 2-Bromo-6-chlorobenzoic Acid

This document provides essential chemical data for **2-Bromo-6-chlorobenzoic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

Core Chemical Properties

2-Bromo-6-chlorobenzoic acid is a halogenated benzoic acid derivative. Its fundamental chemical properties, including its molecular formula and weight, are crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Identifier	Value
Molecular Formula	C ₇ H ₄ BrClO ₂ [1] [2] [3] [4] [5] [6]
Molecular Weight	235.46 g/mol [1] [2] [3] [6]
CAS Number	93224-85-2 [2] [4] [5] [6]

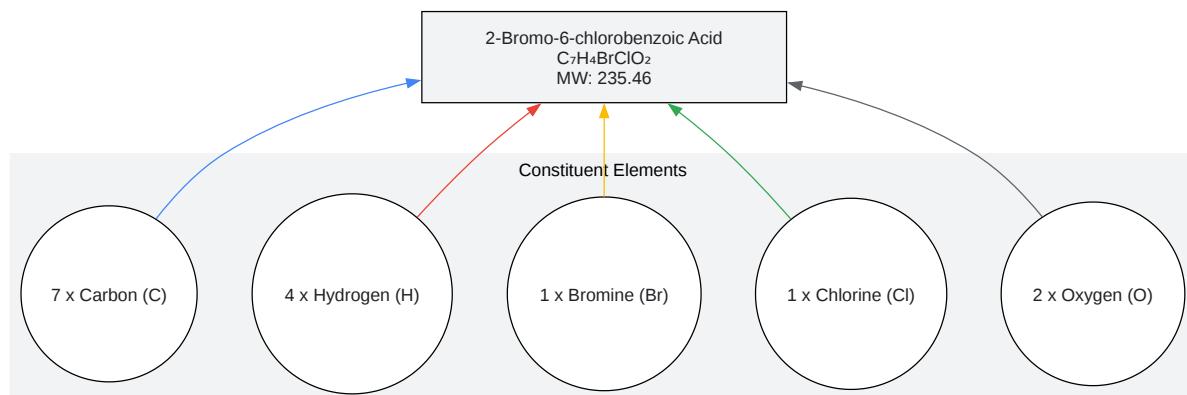
Experimental Protocols

This document focuses on the fundamental physicochemical properties of **2-Bromo-6-chlorobenzoic acid**. Detailed experimental protocols for its synthesis or use in specific assays

are beyond the current scope and would be application-dependent. Researchers should consult relevant literature for specific methodologies.

Molecular Structure and Composition

The molecular formula ($C_7H_4BrClO_2$) indicates a composition of seven carbon atoms, four hydrogen atoms, one bromine atom, one chlorine atom, and two oxygen atoms.^{[1][2][3][4][5][6]} The molecular weight is the sum of the atomic weights of these constituent atoms. The diagram below illustrates this relationship.



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Caption: Logical breakdown of **2-Bromo-6-chlorobenzoic acid**'s molecular formula and weight.

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